

# Diphyl chemical structure and CAS number

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Diphyl**

Cat. No.: **B1211912**

[Get Quote](#)

An In-depth Technical Guide to **Diphyl** for Researchers and Scientists

**Diphyl** is the trade name for a eutectic mixture primarily composed of diphenyl ether (also known as diphenyl oxide) and biphenyl.[1][2][3] It is widely recognized for its exceptional thermal stability, making it a valuable asset in various industrial and research applications, particularly as a high-temperature heat transfer fluid.[1][2] This guide provides a comprehensive overview of its chemical structure, properties, relevant experimental protocols, and safety considerations tailored for researchers, scientists, and professionals in drug development.

## Chemical Structure and CAS Number

**Diphyl** is not a single chemical entity but a mixture. The specific composition is approximately 73.5% diphenyl ether and 26.5% biphenyl by weight.[3][4]

- **Diphyl** (Mixture) CAS Number: 8004-13-5[1][5]
- Diphenyl Ether Component CAS Number: 101-84-8[2]
- Biphenyl Component CAS Number: 92-52-4[2]

The individual structures of the components are as follows:

Diphenyl Ether (Phenoxybenzene)

Empirical Formula: C<sub>12</sub>H<sub>10</sub>O[2]

## Biphenyl

Caption: Workflow for the synthesis of a diphenyl ether derivative.



[Click to download full resolution via product page](#)

Caption: Workflow for the DPPH radical scavenging assay.

## Safety and Handling

**Diphyl** is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects. [6][7] Researchers and laboratory personnel must adhere to strict safety protocols when handling this chemical.

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection. Work should be conducted in a well-ventilated area or under a chemical fume hood. [7][8]\* Handling: Avoid inhalation, ingestion, and contact with skin and eyes. [7] Do not eat, drink, or smoke in areas where the material is handled. [6] Wash hands thoroughly after handling. [6]\* Storage: Keep in the original, tightly closed container in a dry and well-ventilated place. [2][8]\* First Aid:
  - If Swallowed: Call a poison center or doctor. Rinse mouth. [6] \* Skin Contact: Immediately flush skin with soap and plenty of water. Remove contaminated clothing. [7] \* Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. [7]\* Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local and national regulations. Avoid release to the environment.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Buy Diphyl | 8004-13-5 [smolecule.com]
- 2. priscochem.com [priscochem.com]
- 3. Diphenyl ether - Wikipedia [en.wikipedia.org]

- 4. 1,1'-Biphenyl, mixt. with 1,1'-oxybis(benzene) | C24H20O | CID 24670 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 5. dir.indiamart.com [dir.indiamart.com]
- 6. priscochem.com [priscochem.com]
- 7. priscochem.com [priscochem.com]
- 8. DIPHENYL OXIDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- To cite this document: BenchChem. [Diphenyl chemical structure and CAS number]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1211912#diphenyl-chemical-structure-and-cas-number\]](https://www.benchchem.com/product/b1211912#diphenyl-chemical-structure-and-cas-number)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)